

# A Comprehensive Technical Guide to C.I. Acid Red 374

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## Compound of Interest

Compound Name: C.I. Acid Red 374

Cat. No.: B3276934

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This technical guide provides an in-depth overview of **C.I. Acid Red 374** (CAS Number: 6507-78-4), a double azo class acid dye. It covers its chemical and physical properties, synthesis, and relevant experimental protocols for its application and analysis, tailored for a scientific audience.

## Core Chemical and Physical Properties

**C.I. Acid Red 374** is a dark red powder known by several synonyms, including Acid Red FG, Acid Scarlet 2G, and its Colour Index number, C.I. 24785.[1][2] It is primarily used for dyeing protein fibers like wool and silk, as well as polyamides.[1][2]

## Structural and Molecular Data

The fundamental identification and structural details of **C.I. Acid Red 374** are summarized below.

Property	Value	Source(s)
CAS Number	6507-78-4	[1]
C.I. Number	24785	
Molecular Formula	C <sub>38</sub> H <sub>29</sub> N <sub>4</sub> Na <sub>3</sub> O <sub>11</sub> S <sub>3</sub>	
Molecular Weight	882.82 g/mol	
Molecular Structure	Double Azo Class	

## Physicochemical Properties and Specifications

The dye is soluble in water, forming an orange-red solution, and is slightly soluble in ethanol, yielding a golden-brown solution. Its chemical behavior is pH-dependent; in strong sulfuric acid, it appears red-light purple, turning orange upon dilution. The aqueous solution becomes orange-red with the addition of strong hydrochloric acid and orange-brown with a thick sodium hydroxide solution.

Parameter	Specification / Value	Source(s)
Appearance	Dark red powder	
Solubility in Water	~60-70 g/L	
Strength	150%	
Moisture	< 8%	
Insolubles	< 0.2%	

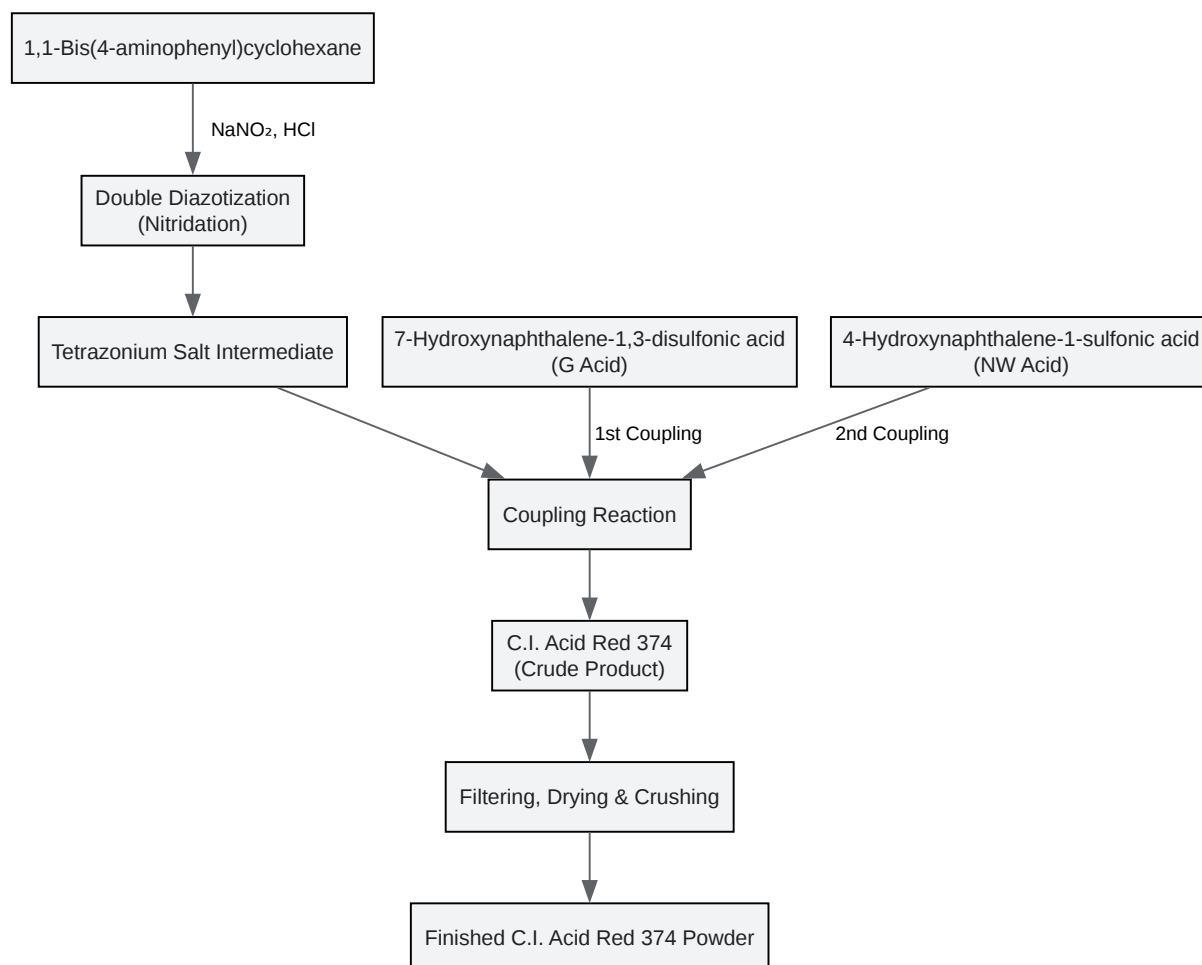
## Performance and Fastness Properties

The performance of a dye is critical for its application. The fastness properties of **C.I. Acid Red 374** on dyed fibers are rated on a standard scale (typically 1-5, with 5 being the highest fastness).

Fastness Property	ISO Rating	Fading	Stain	Source(s)
Light Fastness	5	-	-	
Soaping	4-5	5	-	
Perspiration (Acid)	4-5	5	-	
Perspiration (Alkali)	4	4-5	-	
Oxygen Bleaching	-	5	-	
Seawater	-	5	-	

## Synthesis Pathway

The manufacturing of **C.I. Acid Red 374** is a multi-step chemical process involving diazotization and coupling reactions. The primary raw materials are 1,1-Bis(4-aminophenyl)cyclohexane, 7-Hydroxynaphthalene-1,3-disulfonic acid (G acid), and 4-Hydroxynaphthalene-1-sulfonic acid (NW acid). The synthesis workflow can be visualized as follows.



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**Caption:** Synthesis workflow for **C.I. Acid Red 374**.

## Experimental Protocols

This section provides detailed methodologies for the application and analysis of **C.I. Acid Red 374**.

## Protocol for Dyeing Wool Fiber

This protocol describes a standard laboratory procedure for dyeing wool yarn or fabric with **C.I. Acid Red 374** to achieve even coloration.

Materials:

- Wool fiber (yarn or fabric swatch)
- **C.I. Acid Red 374** dye powder
- Distilled water
- White vinegar (acetic acid) or citric acid
- Glauber's salt (sodium sulfate, anhydrous) as a leveling agent (optional)
- Dye pot (stainless steel or enamel, dedicated for dyeing)
- Heat source
- Glass stirring rod
- Beakers and graduated cylinders
- Safety equipment (gloves, safety glasses, dust mask)

Procedure:

- **Fiber Preparation:** Weigh the dry wool fiber (Weight of Fiber, WOF). Pre-wash the fiber with a pH-neutral detergent to remove any oils or impurities, then rinse thoroughly. The fiber should be damp before dyeing.
- **Dye Stock Solution Preparation:** Wearing a dust mask, accurately weigh the **C.I. Acid Red 374** powder. The amount depends on the desired depth of shade (e.g., 1% WOF for a medium shade). Prepare a concentrated stock solution by dissolving the dye powder in a small amount of hot distilled water.

- **Dye Bath Preparation:** Fill the dye pot with enough cool water for the fiber to move freely. Add an acidifier: typically 1 tablespoon of citric acid or 1/4 cup of white vinegar per pound (~450g) of fiber. If using, add the leveling agent (e.g., 5-10% WOF of Glauber's salt).
- **Dyeing Process:**
  - Add the prepared dye stock solution to the dye pot and stir to ensure it is evenly dispersed.
  - Submerge the wet wool fiber into the dye bath.
  - Slowly heat the dye bath to a simmer (approximately 85-95°C). Do not boil, as this can cause the wool to felt.
  - Maintain this temperature for 30 to 45 minutes, stirring gently every 10-15 minutes to ensure even dye uptake. The goal is for the dye bath to "exhaust," meaning most of the dye has been absorbed by the fiber and the water is nearly clear.
- **Cooling and Rinsing:**
  - Turn off the heat and allow the dye bath to cool down slowly to room temperature. Rapid temperature changes can damage the wool.
  - Once cooled, remove the fiber from the dye pot.
  - Rinse the fiber with water at the same temperature, continuing until the rinse water runs clear.
- **Drying:** Gently squeeze out excess water (do not wring) and hang the fiber to air dry away from direct sunlight.

## Protocol for Quantitative Analysis via UV-Vis Spectrophotometry

This protocol outlines a method to determine the concentration of **C.I. Acid Red 374** in an aqueous solution. This is essential for quality control, effluent analysis, or studying adsorption kinetics.

Note: The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **C.I. Acid Red 374** is not readily available in the reviewed literature. The first step in applying this protocol is to determine the  $\lambda_{\text{max}}$  experimentally by scanning a dilute solution of the dye across the visible spectrum (approx. 400-700 nm). The peak absorbance wavelength should be used for all subsequent measurements.

Materials:

- **C.I. Acid Red 374**
- Volumetric flasks and pipettes
- Distilled water
- UV-Vis Spectrophotometer
- Cuvettes (quartz or glass)

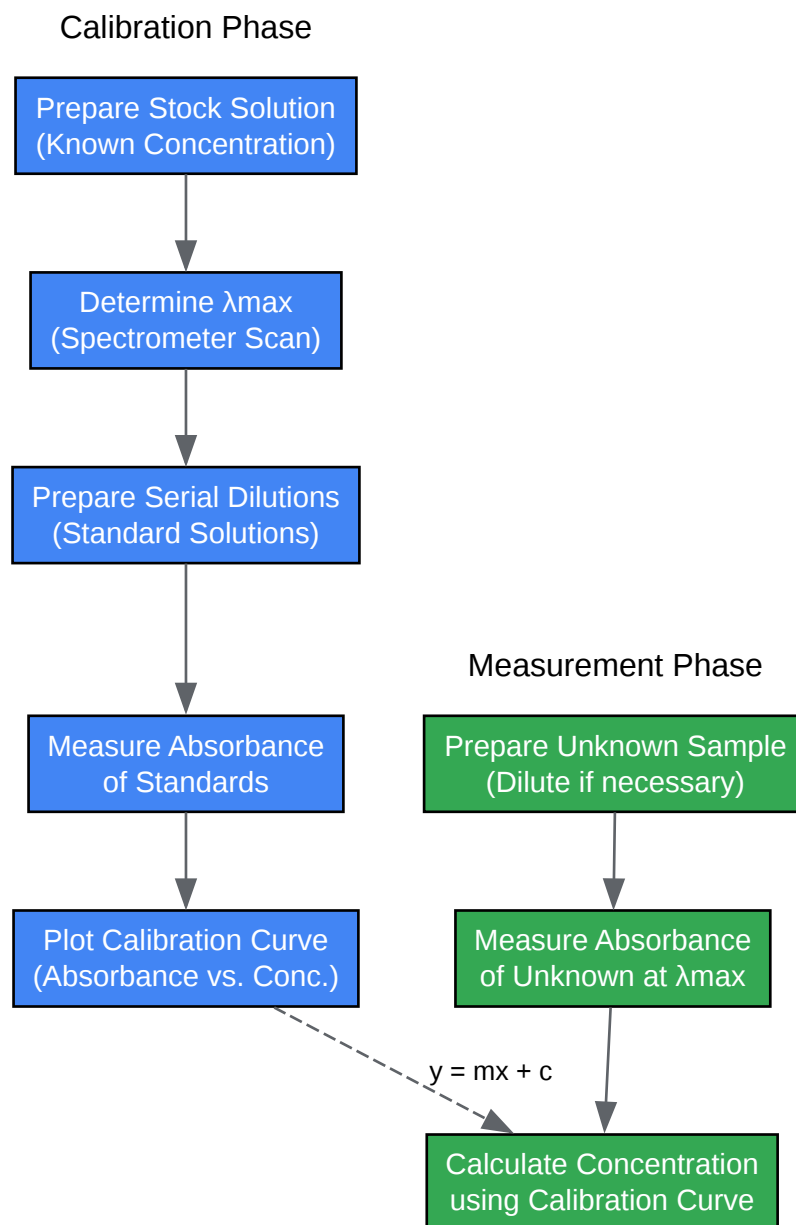
Procedure:

- Preparation of a Standard Stock Solution:
  - Accurately weigh a precise amount of **C.I. Acid Red 374** powder (e.g., 100 mg).
  - Dissolve it in a 1000 mL volumetric flask with distilled water to create a stock solution of known concentration (e.g., 100 mg/L).
- Determination of  $\lambda_{\text{max}}$  (if unknown):
  - Prepare a dilute solution from the stock (e.g., 10 mg/L).
  - Using the spectrophotometer, scan the absorbance of this solution from 400 nm to 700 nm against a distilled water blank.
  - Identify the wavelength that gives the highest absorbance value. This is the  $\lambda_{\text{max}}$ .
- Preparation of Calibration Standards:

- Create a series of at least five standard solutions of decreasing concentration by accurately diluting the stock solution. For example, prepare standards of 2, 4, 6, 8, and 10 mg/L in separate volumetric flasks.
- Measurement and Calibration Curve:
  - Set the spectrophotometer to the determined  $\lambda_{\text{max}}$ .
  - Zero the instrument using a distilled water blank.
  - Measure the absorbance of each of the prepared standard solutions.
  - Plot a graph of absorbance (y-axis) versus concentration (x-axis). This should yield a straight line that passes through the origin, in accordance with the Beer-Lambert law.
  - Perform a linear regression to obtain the equation of the line ( $y = mx + c$ ), where 'm' is the slope and 'c' is the y-intercept (which should be close to zero).
- Measurement of Unknown Sample:
  - Measure the absorbance of the unknown sample solution at the  $\lambda_{\text{max}}$ . If the absorbance is higher than the most concentrated standard, dilute the sample with a known factor until it falls within the calibration range.
  - Use the equation of the calibration curve to calculate the concentration of the dye in the (diluted) sample.
  - If the sample was diluted, multiply the calculated concentration by the dilution factor to find the concentration in the original sample.

The workflow for this analytical procedure is depicted below.





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**Caption:** Workflow for quantitative analysis of **C.I. Acid Red 374**.

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## References

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